

Health and Safety Information for 3'-Nitroacetanilide: A Technical Guide

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Compound of Interest

Compound Name: 3'-Nitroacetanilide

Cat. No.: B085905

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the health and safety information for **3'-Nitroacetanilide** (CAS No. 122-28-1). The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Hazard Identification and Classification

3'-Nitroacetanilide is classified as a hazardous chemical.^[1] The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides the following hazard statements based on available data.^{[2][3]}

GHS Hazard Statements:

- H315: Causes skin irritation.^{[2][3]}
- H317: May cause an allergic skin reaction.^{[2][3]}
- H319: Causes serious eye irritation.^{[2][3]}
- H335: May cause respiratory irritation.^{[2][3]}

Signal Word: Warning^{[1][2]}

Pictogram: Irritant[2][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **3'-Nitroacetanilide** is presented in the table below. This data is essential for safe handling, storage, and experimental design.

Property	Value
Molecular Formula	C8H8N2O3[4][5]
Molecular Weight	180.16 g/mol [2][4]
Appearance	White to light yellow or brown powder/crystals[5][6]
Melting Point	154-158 °C[4][5][7]
Boiling Point	379 °C at 760 mmHg[4]
Flash Point	183 °C[4][5]
Density	1.34 g/cm ³ [4][5]
Solubility	Soluble in chloroform and nitrobenzene. Slightly soluble in hot water. Practically insoluble in ether.[5][8]
Vapor Pressure	6.04E-06 mmHg at 25°C[4][5]

Toxicological Information

While detailed experimental protocols for the toxicological studies of **3'-Nitroacetanilide** are not publicly available in the searched literature, the primary toxicological effects are summarized below.

Effect	Description
Acute Toxicity	No acute toxicity information is available for this product.[1]
Skin Corrosion/Irritation	Causes skin irritation (Category 2).[1][2]
Serious Eye Damage/Irritation	Causes serious eye irritation (Category 2).[1][2]
Respiratory or Skin Sensitization	May cause an allergic skin reaction.[2][3]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation (Category 3). The target organ is the respiratory system.[1][2]
Carcinogenicity	The carcinogenic properties have not been fully investigated.[9]
Germ Cell Mutagenicity	No data available.[10]
Reproductive Toxicity	No data available.

Experimental Protocols

Detailed experimental methodologies for the toxicological assessments cited in the safety data sheets are not provided in the available resources. The classifications are based on data submitted to regulatory bodies like ECHA, but the full study reports are not accessible through standard searches.

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize risk of exposure.

Handling:

- Avoid contact with skin and eyes.[1][11]
- Do not breathe dust.[1][11]
- Use only in a well-ventilated area or outdoors.[1][10]
- Wash hands and any exposed skin thoroughly after handling.[1]

- Wear appropriate personal protective equipment (PPE), including protective gloves, clothing, and eye/face protection.[\[1\]](#)[\[10\]](#)

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[10\]](#)
- Store locked up.[\[1\]](#)[\[10\]](#)
- Incompatible with strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is recommended when handling **3'-Nitroacetanilide**:

Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] [9]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. [1] [12]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator. A dust mask of type N95 (US) is also recommended. [7] [10]

First Aid Measures

In the event of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Measures
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention if you feel unwell.[1][9][10]
Skin Contact	Wash off immediately with plenty of soap and water.[1] Remove and wash contaminated clothing before reuse.[1] If skin irritation or a rash occurs, get medical advice/attention.[10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[1][10]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[10][13]

Firefighting Measures

Suitable Extinguishing Media:

- Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[1][10]

Specific Hazards Arising from the Chemical:

- When heated to decomposition, it may emit toxic fumes.[14]
- Hazardous combustion products include nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).[1]

Protective Equipment and Precautions for Firefighters:

- As in any fire, wear a self-contained breathing apparatus (SCBA) with pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[\[1\]](#)[\[9\]](#)

Accidental Release Measures

Personal Precautions:

- Ensure adequate ventilation.[\[1\]](#)[\[9\]](#)
- Use personal protective equipment as required.[\[1\]](#)[\[9\]](#)
- Avoid dust formation.[\[10\]](#)

Environmental Precautions:

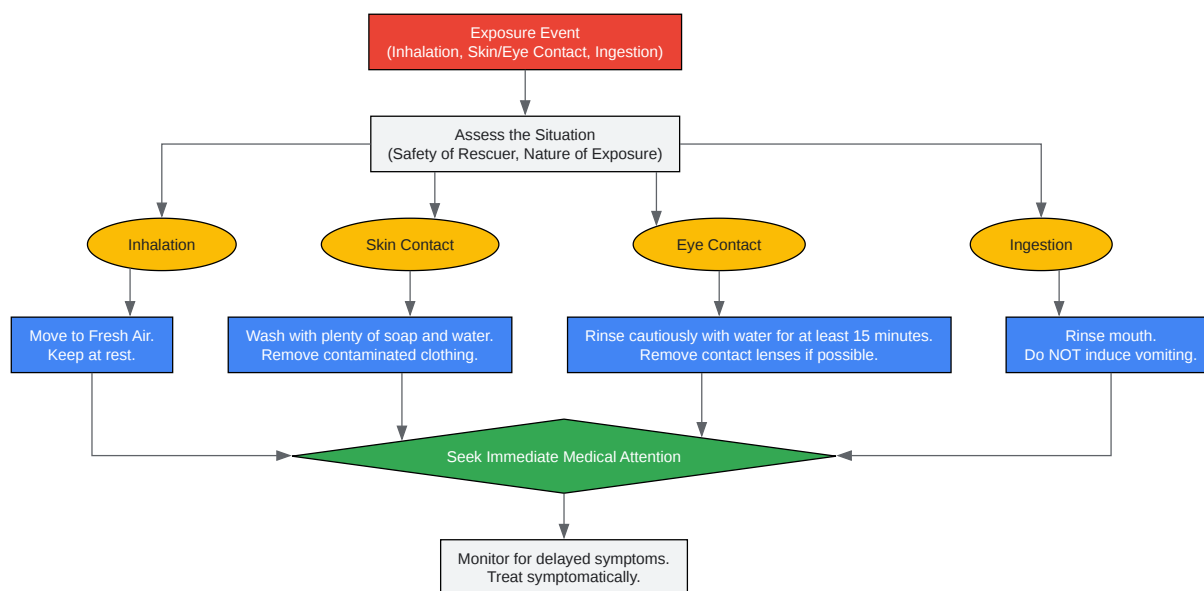
- Do not let this chemical enter the environment.[\[1\]](#)[\[9\]](#)

Methods for Containment and Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[\[1\]](#)[\[9\]](#)
- Ventilate the area and wash the spill site after material pickup is complete.[\[14\]](#)

Diagrams

Emergency Response Workflow for 3'-Nitroacetanilide Exposure



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Caption: Workflow for handling an exposure incident involving **3'-Nitroacetanilide**.

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References

- 1. fishersci.com [fishersci.com]
- 2. 3-Nitroacetanilide | C₈H₈N₂O₃ | CID 31206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy 3'-Nitroacetanilide | 122-28-1 [smolecule.com]
- 4. 3'-Nitroacetanilide | CAS#:122-28-1 | Chemsrsc [chemsrc.com]
- 5. chembk.com [chembk.com]
- 6. B22062.22 [thermofisher.com]
- 7. 3'-Nitroacetanilid 97% | Sigma-Aldrich [sigmaaldrich.com]
- 8. Nitroacetanilide [drugfuture.com]
- 9. fishersci.com [fishersci.com]
- 10. echemi.com [echemi.com]
- 11. cdhfinechemical.com [cdhfinechemical.com]
- 12. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 13. physics.purdue.edu [physics.purdue.edu]
- 14. 4-Nitroacetanilide SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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